

An In-depth Technical Guide to the Fundamental Chemical Properties of Dimethyl Peroxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl peroxide*

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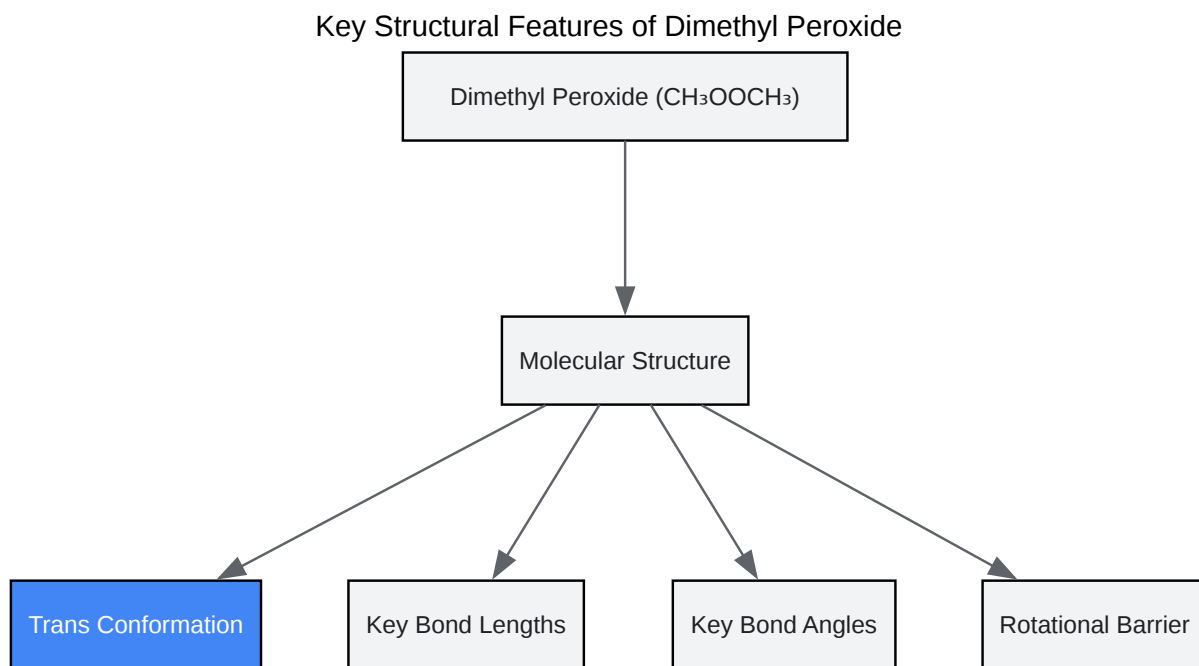
Introduction

Dimethyl peroxide (CH_3OOCH_3), the simplest dialkyl peroxide, is a compound of significant interest in various fields of chemistry, including atmospheric chemistry, combustion science, and as a radical initiator in organic synthesis. Its defining feature is the relatively weak peroxide bond ($-\text{O}-\text{O}-$), which dictates its reactivity and thermal instability. This guide provides a comprehensive overview of the fundamental chemical properties of **dimethyl peroxide**, including its molecular structure, spectroscopic signature, thermal decomposition kinetics, and safe handling protocols. The information presented herein is intended to be a valuable resource for researchers and professionals working with or studying this reactive species.

Molecular Structure and Properties

The molecular structure of **dimethyl peroxide** has been a subject of considerable investigation, with its conformational preference being a key point of discussion. It is now established that **dimethyl peroxide** predominantly exists in a trans or near-trans conformation. [1][2][3] This structural arrangement minimizes steric hindrance between the two methyl groups.

Below is a logical diagram illustrating the key structural features of **dimethyl peroxide**.



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Caption: Key structural aspects of the **dimethyl peroxide** molecule.

Table 1: Fundamental Properties of **Dimethyl Peroxide**

| Property | Value | Reference(s) |
|---------------------|--|--------------|
| Molecular Formula | C ₂ H ₆ O ₂ | [4] |
| Molecular Weight | 62.07 g/mol | [4] |
| IUPAC Name | methylperoxymethane | [4] |
| CAS Number | 690-02-8 | [4] |
| Physical State | Liquid at room temperature | |
| Boiling Point | 13.5 °C (55.4 °F; 286.6 K) | |
| Density | 0.856 g/cm ³ | |
| Appearance | Colorless liquid | |
| Solubility in Water | Soluble | |

Table 2: Structural Parameters of **Dimethyl Peroxide**

| Parameter | Value | Reference(s) |
|---------------------|--------------------|--------------|
| O-O Bond Length | ~1.45 Å | |
| C-O Bond Length | ~1.42 Å | |
| C-H Bond Length | ~1.10 Å | |
| C-O-O Bond Angle | ~105° | |
| H-C-O Bond Angle | ~110° | |
| COOC Dihedral Angle | ~180° (trans) | [1][2][3] |
| Rotational Barrier | Data not available | |

Note: Some structural parameters are based on computational models and may vary slightly based on the experimental or theoretical method employed.

Spectroscopic Characterization

The spectroscopic signature of **dimethyl peroxide** provides valuable information for its identification and characterization.

Infrared (IR) Spectroscopy: The infrared spectrum of **dimethyl peroxide** exhibits characteristic vibrational modes. Calculated vibrational frequencies include:

- C-O stretch: ~1360 cm⁻¹[5]
- C-H wag: ~1590 cm⁻¹[5]
- C-H stretch: ~3200 cm⁻¹[5] A band in the 10-12 μm (1000-833 cm⁻¹) region is generally considered characteristic of the O-O stretching vibration in peroxides.

Nuclear Magnetic Resonance (NMR) Spectroscopy: While experimental NMR data for pure **dimethyl peroxide** is not readily available in the literature, predicted ¹H NMR spectra can be found in chemical databases. Due to the symmetry of the molecule, a single peak is expected for the six equivalent protons of the two methyl groups.

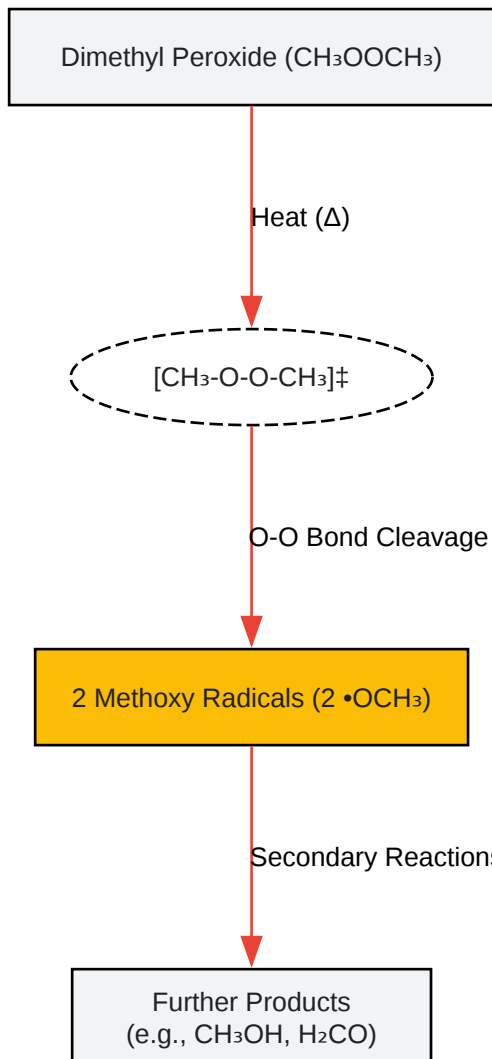
Mass Spectrometry (MS): The mass spectrum of **dimethyl peroxide** obtained by electron ionization (EI) shows a molecular ion peak (M^+) at m/z 62. The fragmentation pattern is characterized by the cleavage of the weak O-O bond and subsequent reactions of the resulting methoxy radicals.

Thermal Decomposition

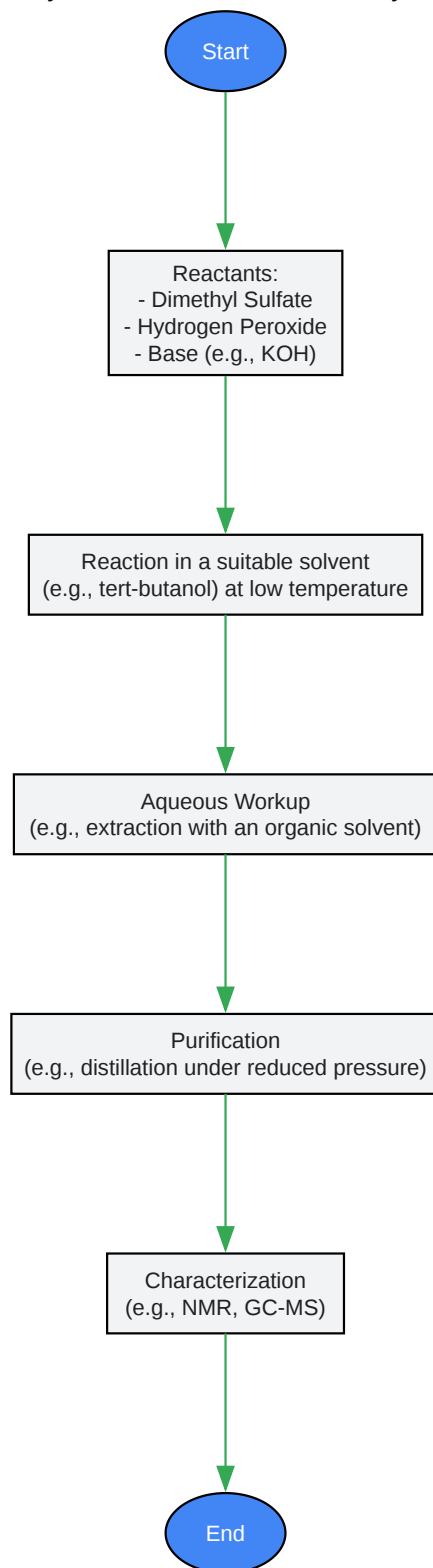
The thermal decomposition of **dimethyl peroxide** is a critical aspect of its chemistry, particularly in its role as a radical initiator. The process is a unimolecular reaction that follows first-order kinetics.

The decomposition pathway can be visualized as follows:

Thermal Decomposition of Dimethyl Peroxide



General Synthesis Workflow for Dimethyl Peroxide

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References

- 1. rsc.org [rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. The gas-phase structure of dimethyl peroxide - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 4. Peroxide, dimethyl [webbook.nist.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Fundamental Chemical Properties of Dimethyl Peroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211507#what-are-the-fundamental-chemical-properties-of-dimethyl-peroxide]

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